

Application Note: 1-Ethyl-2-methyl-1,4-diazepane Receptor Binding Assays

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Compound of Interest

Compound Name: 1-Ethyl-2-methyl-1,4-diazepane

CAS No.: 1267599-58-5

Cat. No.: B1471702

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Introduction & Pharmacological Context

1-Ethyl-2-methyl-1,4-diazepane is a functionalized homopiperazine derivative. In drug discovery, this moiety acts as a versatile scaffold that positions functional groups to interact with specific receptor pockets.

Why This Molecule?

- **Orexin Antagonism:** The 1,4-diazepane ring is the central core of several high-affinity Orexin receptor antagonists. The ring conformation allows the substituents (ethyl, methyl) to lock the molecule into a bioactive conformation that fits the OX1R/OX2R binding cleft.
- **Histamine H3 Modulation:** Homopiperazine derivatives are also established pharmacophores for Histamine H3 receptor antagonists/inverse agonists (e.g., Pitolisant analogs).
- **Fragment Screening:** As a low-molecular-weight amine, **1-Ethyl-2-methyl-1,4-diazepane** is used in fragment screening to identify "starting points" for lead optimization.

Scope of this Protocol: This guide provides a validated workflow for assessing the binding affinity (

) of **1-Ethyl-2-methyl-1,4-diazepane** against the Human Orexin 1 Receptor (hOX1R) using a radioligand competition assay.

Safety & Handling

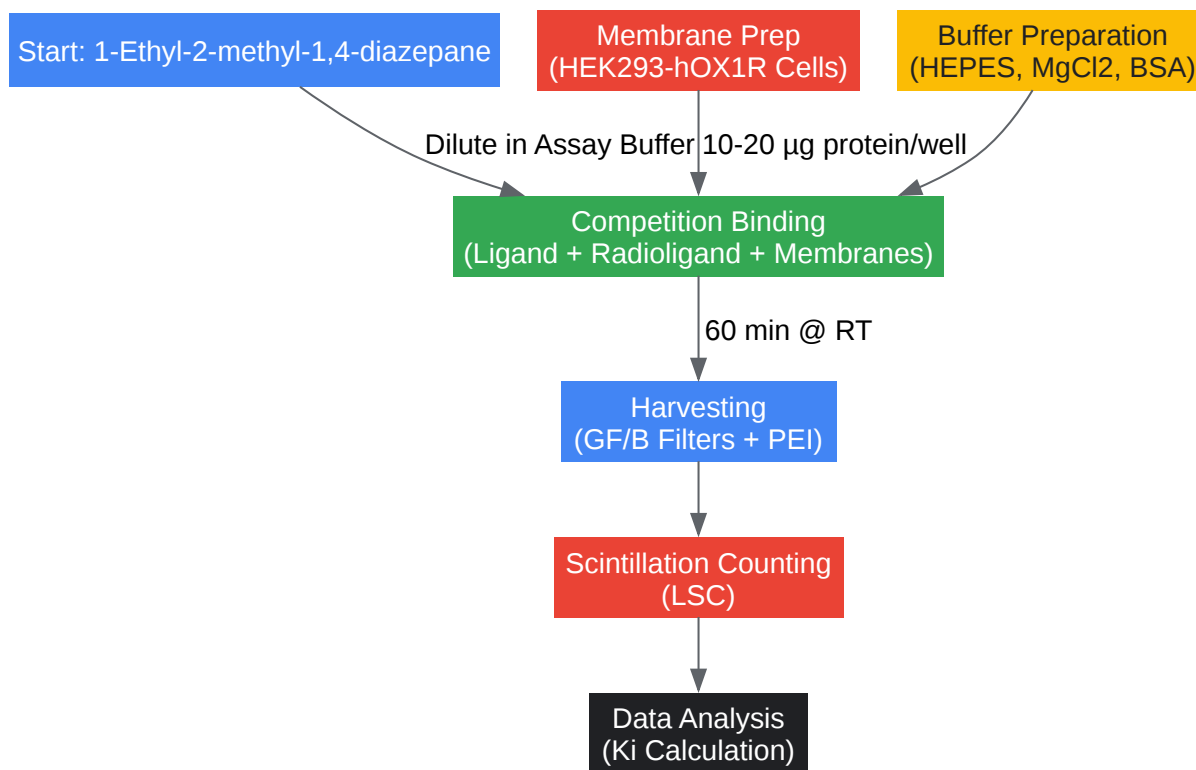
Risk Assessment:

- **Corrosivity:** As a secondary/tertiary amine, the free base is likely corrosive to skin and mucous membranes. Handle in a fume hood.
- **Stability:** Hygroscopic. Store under inert gas (Nitrogen/Argon) at 4°C.
- **Solubility:** Soluble in DMSO (stock solution) and aqueous buffers (at physiological pH).

Parameter	Specification
CAS Number	1267599-58-5
Molecular Weight	~142.24 g/mol
Storage	4°C, Desiccated
Stock Solvent	100% DMSO (10 mM or 100 mM)

Experimental Workflow: Orexin Receptor Binding

The following diagram illustrates the logical flow of the competition binding assay, from membrane preparation to data analysis.



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Figure 1: Workflow for the Radioligand Competition Binding Assay targeting hOX1R.

Detailed Protocols

Protocol A: Membrane Preparation (hOX1R)

Objective: Isolate cell membranes containing high densities of the Orexin 1 Receptor from transfected cells (e.g., HEK293 or CHO).

Reagents:

- Lysis Buffer: 10 mM HEPES, 10 mM EDTA, pH 7.4 (4°C).
- Resuspension Buffer: 10 mM HEPES, 0.1 mM EDTA, pH 7.4.

- Protease Inhibitor Cocktail: (e.g., Roche cOmplete™).

Procedure:

- Harvest Cells: Scrape HEK293-hOX1R cells from 150mm dishes into ice-cold PBS. Centrifuge at 500 x g for 5 min.
- Lysis: Resuspend the cell pellet in ice-cold Lysis Buffer (10 mL per 10⁷ cells). Homogenize using a Polytron (2 bursts of 10 sec) or Dounce homogenizer.
- Clarification: Centrifuge at 1,000 x g for 10 min at 4°C to remove nuclei and unbroken cells. Save the supernatant.
- Membrane Pellet: Centrifuge the supernatant at 40,000 x g for 30 min at 4°C.
- Wash: Discard supernatant. Resuspend the pellet in Lysis Buffer and repeat the high-speed centrifugation (Step 4).
- Storage: Resuspend the final pellet in Resuspension Buffer at a protein concentration of 2-5 mg/mL. Aliquot and snap-freeze in liquid nitrogen. Store at -80°C.

Protocol B: Competition Binding Assay

Objective: Determine the affinity (

) of **1-Ethyl-2-methyl-1,4-diazepane** for hOX1R by displacing a known radioligand.

Reagents:

- Assay Buffer: 25 mM HEPES, 2.5 mM CaCl
, 1 mM MgCl
, 0.5% BSA, pH 7.4.
- Radioligand:
-Orexin-A (PerkinElmer) OR
-SB-674042 (Antagonist radioligand).

- Note:

- Orexin-A is a peptide agonist;

- SB-674042 is a small molecule antagonist. For diazepam screening (likely antagonists), the antagonist radioligand is preferred to avoid G-protein coupling artifacts, but

- Orexin-A is standard for general affinity.

- Non-Specific Binding (NSB) Control: 1 μ M SB-334867 (Standard OX1R antagonist).
- Test Compound: **1-Ethyl-2-methyl-1,4-diazepam** (10-point dilution series, e.g., 10 μ M to 0.1 nM).

Procedure:

- Preparation: Thaw membranes and dilute in Assay Buffer to achieve ~10-20 μ g protein per well.
- Plate Setup (96-well):
 - Total Binding (TB): Buffer + Radioligand + Membranes.
 - Non-Specific Binding (NSB): 1 μ M SB-334867 + Radioligand + Membranes.
 - Test Wells: **1-Ethyl-2-methyl-1,4-diazepam** (varying conc.) + Radioligand + Membranes.
- Addition Sequence:
 - Add 50 μ L Test Compound / Buffer / NSB Control.
 - Add 50 μ L Radioligand (Final concentration ~0.1 nM for -Orexin-A).
 - Add 100 μ L Membrane Suspension to initiate the reaction.
- Incubation: Incubate for 60 minutes at Room Temperature (22°C) with gentle shaking.
 - Critical: Equilibrium time may vary; 60 min is standard for Orexin receptors.

- Filtration:
 - Pre-soak GF/B glass fiber filters in 0.3% Polyethylenimine (PEI) for 1 hour (reduces non-specific binding of lipophilic amines).
 - Harvest using a cell harvester (e.g., Brandel or PerkinElmer). Wash 3x with ice-cold Wash Buffer (25 mM HEPES, 0.1% BSA).
- Counting:
 - Transfer filters to scintillation vials (or add cocktail to filter plates).
 - Count radioactivity (CPM) using a Liquid Scintillation Counter or Gamma Counter (for).

Data Analysis & Interpretation

1. Calculate Specific Binding:

2. IC₅₀ Determination: Plot the % Specific Binding vs. Log[Concentration] of **1-Ethyl-2-methyl-1,4-diazepane**. Fit the data to a non-linear regression model (One-site competition):

3. K_i Calculation (Cheng-Prusoff Equation):

- : Determined from the curve.
- : Concentration of radioligand used (e.g., 0.1 nM).
- : Dissociation constant of the radioligand (determined previously via Saturation Binding).

Interpretation Table:

Ki Value	Interpretation	Action
< 10 nM	High Affinity	Potent lead; proceed to functional assays (Ca ²⁺ flux).
10 - 100 nM	Moderate Affinity	Good scaffold; optimize substituents (SAR).
> 1 μ M	Low Affinity	Weak binder; likely a fragment hit. Needs elaboration.

Troubleshooting & Optimization

- High Non-Specific Binding (NSB): Diazepanes are lipophilic amines and may stick to plastic or filters.
 - Solution: Ensure filters are pre-soaked in 0.3% PEI. Use low-binding plates.
- Low Signal-to-Noise:
 - Solution: Check membrane receptor density (). Ensure radioligand is fresh.
- Insoluble Compound:
 - Solution: If precipitation occurs at high concentrations (>10 μ M), lower the top concentration or increase DMSO tolerance (up to 1% usually tolerated).

References

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Sources

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